

1-Heptadecene: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **1-Heptadecene**

Cat. No.: **B1198413**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core chemical and physical properties of **1-heptadecene**. The information is presented to support research, development, and quality control activities involving this long-chain alkene.

Chemical and Physical Properties of 1-Heptadecene

1-Heptadecene is an unsaturated aliphatic hydrocarbon with the chemical formula $C_{17}H_{34}$.^[1] ^[2] It is a colorless to pale yellow liquid at room temperature.^[3] Key identifying information and physical properties are summarized in the tables below.

Table 1: General Chemical Information for 1-Heptadecene

Property	Value	Source(s)
Chemical Name	1-Heptadecene	[1] [2]
Synonyms	Heptadec-1-ene, Hexahydroaplotaxene	[1] [4]
CAS Number	6765-39-5	[1] [3] [4] [5]
Molecular Formula	C ₁₇ H ₃₄	[1] [3]
Molecular Weight	238.45 g/mol	[1] [3] [5] [6]
SMILES	CCCCCCCCCCCCCCCC=C	[2] [5]
InChI Key	ADOBXTDBFNCOBN- UHFFFAOYSA-N	[1] [2] [4] [5]

Table 2: Physical Properties of 1-Heptadecene

Property	Value	Conditions	Source(s)
Appearance	Colorless to pale yellow clear liquid	Ambient	[3]
Melting Point	10 - 12 °C (50 - 53.6 °F)	760.00 mm Hg	[3][5][7][8]
Boiling Point	300 °C (572 °F)	760.00 mm Hg	[3][7][8]
	157-159 °C (315-318 °F)	11 mmHg	[5]
Density	0.785 - 0.790 g/mL	20 - 25 °C	[3][5][7][8]
Refractive Index	1.441 - 1.446	20 °C	[3][5][7]
Flash Point	110 - 140.8 °C (230 - 285 °F)	Closed Cup (TCC)	[3][5][8]
Vapor Pressure	0.000454 mmHg	25 °C	[3][9]
Solubility	Insoluble in water; Soluble in alcohol	Ambient	[3]
logP (o/w)	8.960 - 9.50 (estimated)	[3][9]	

Experimental Protocols

While specific experimental records for the exact values cited above are not publicly available, the following sections describe the general and standardized methodologies used to determine the key physical properties of long-chain alkenes like **1-heptadecene**.

Determination of Purity and Identification

Gas Chromatography-Mass Spectrometry (GC-MS) is a primary technique for assessing the purity of **1-heptadecene** and confirming its identity.

Experimental Workflow for GC-MS Analysis

Figure 1. General Workflow for GC-MS Purity Analysis

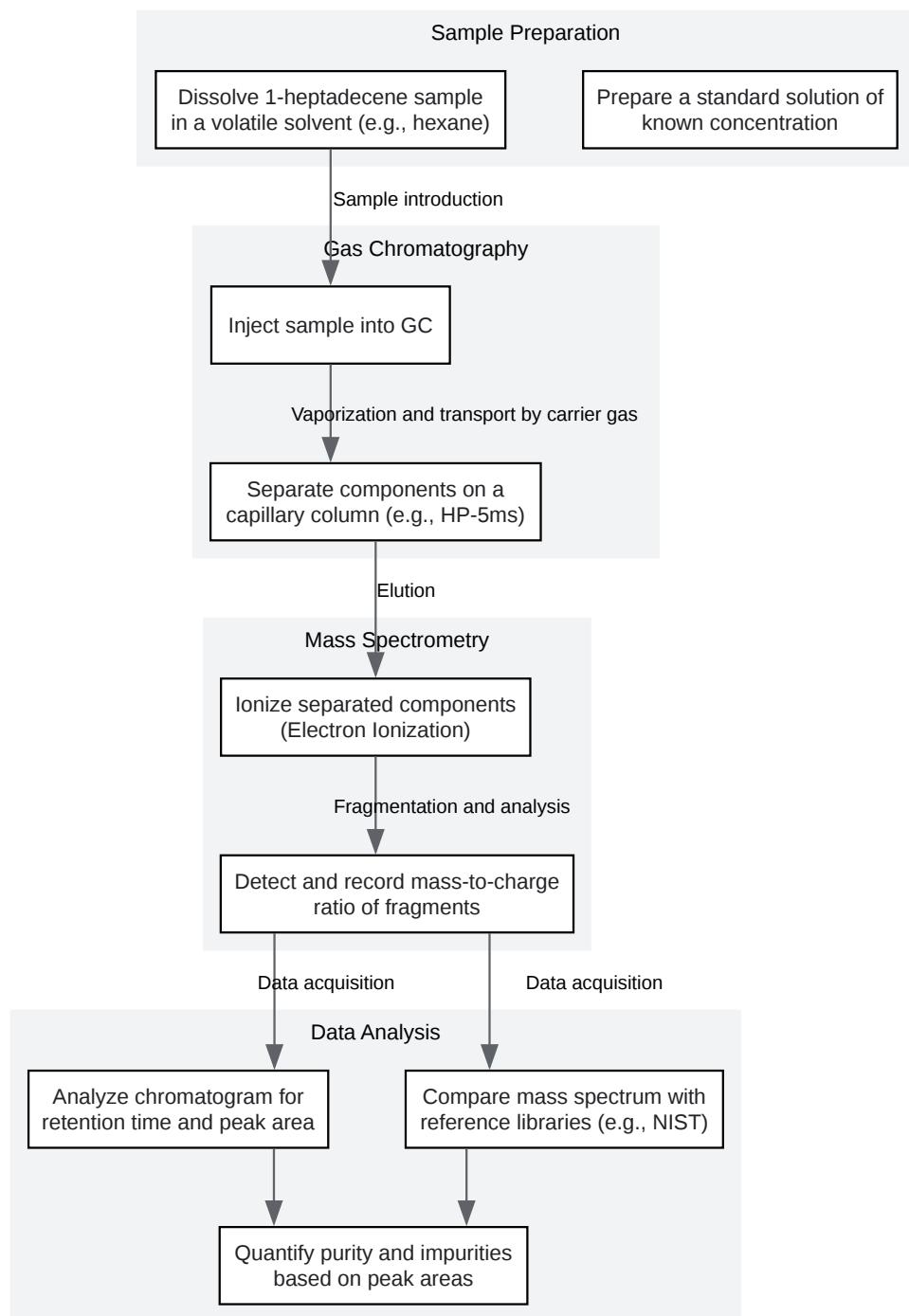
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Figure 1. General Workflow for GC-MS Purity Analysis

Determination of Physical Properties

The following diagrams illustrate the logical workflows for determining key physical constants.

Boiling Point Determination (Thiele Tube Method)

Figure 2. Workflow for Boiling Point Determination

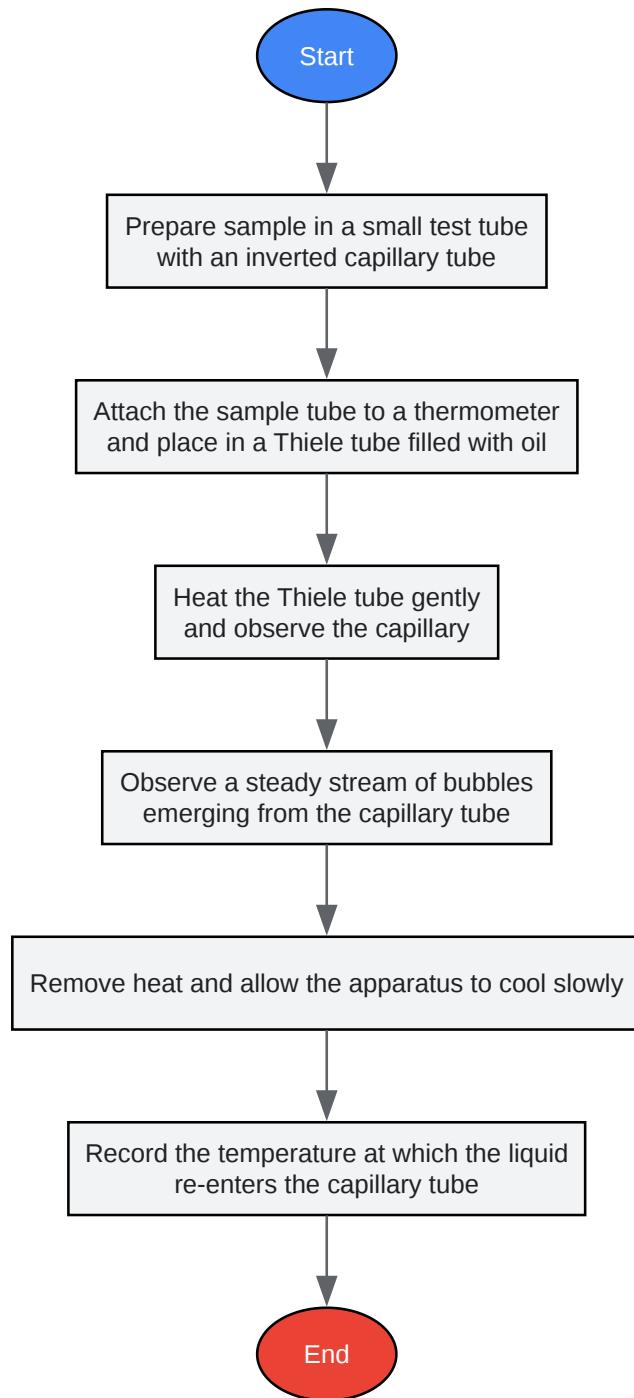
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Figure 2. Workflow for Boiling Point Determination

Density Measurement (Pycnometer Method)

Figure 3. Workflow for Density Measurement

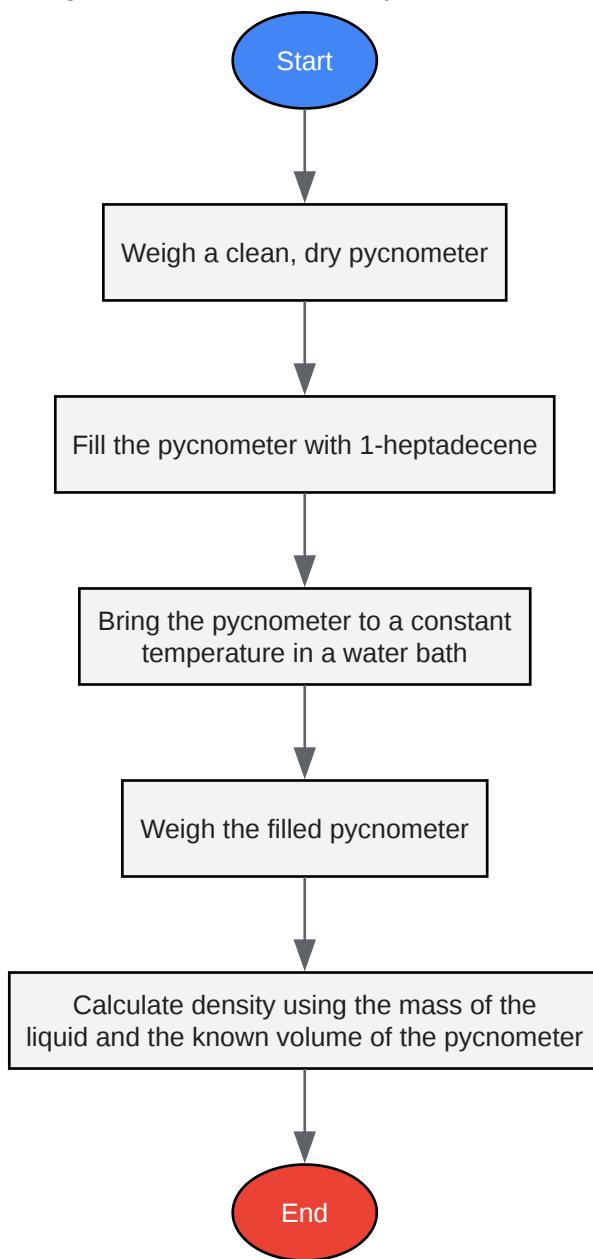
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Figure 3. Workflow for Density Measurement

Refractive Index Measurement (Abbe Refractometer)

Figure 4. Workflow for Refractive Index Measurement

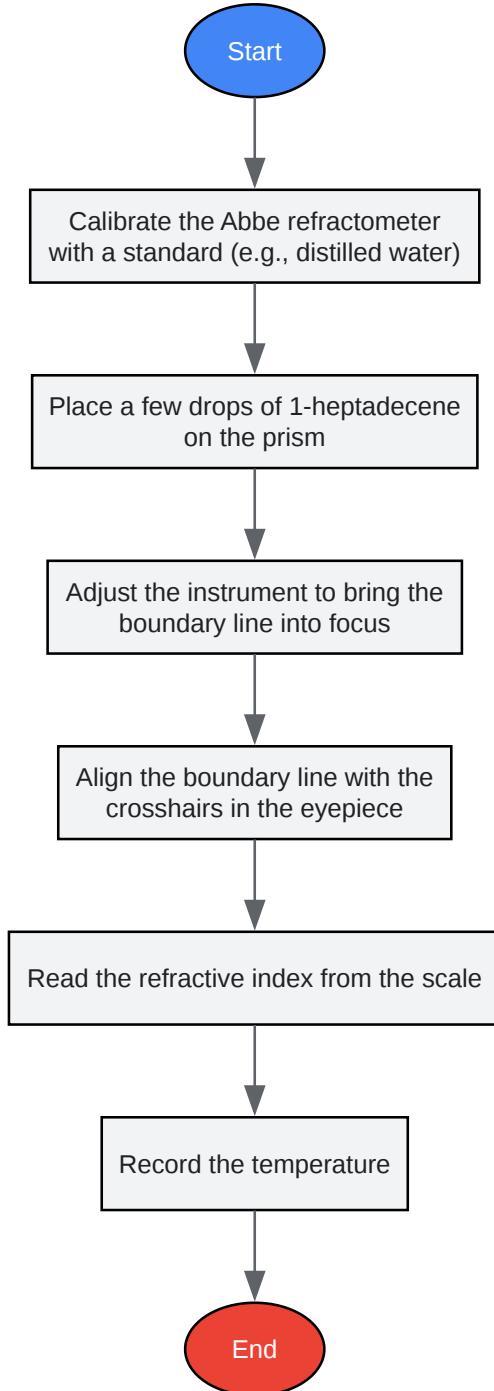
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Figure 4. Workflow for Refractive Index Measurement

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and identification of **1-heptadecene**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum of **1-heptadecene** is characterized by signals corresponding to the vinyl protons ($=\text{CH}_2$) and the terminal methyl group ($-\text{CH}_3$), as well as a large signal for the methylene groups ($-\text{CH}_2-$) of the long alkyl chain.[9]
- ^{13}C NMR: The carbon NMR spectrum shows distinct peaks for the two sp^2 hybridized carbons of the double bond and a series of peaks for the sp^3 hybridized carbons of the alkyl chain.[9]

Infrared (IR) Spectroscopy

The IR spectrum of **1-heptadecene** displays characteristic absorption bands for the $\text{C}=\text{C}$ double bond and the vinyl C-H bonds, which distinguish it from its saturated alkane counterpart, heptadecane.[10][11]

Mass Spectrometry (MS)

Electron ionization mass spectrometry of **1-heptadecene** yields a molecular ion peak corresponding to its molecular weight, along with a characteristic fragmentation pattern for long-chain alkenes.[10][12]

Reactivity and Stability

1-Heptadecene is a stable compound under normal conditions.[8] As an alkene, it will undergo typical electrophilic addition reactions at the double bond. It is incompatible with strong oxidizing agents.[8]

Conclusion

This technical guide provides a summary of the core chemical and physical properties of **1-heptadecene**, along with generalized experimental workflows for their determination. The data presented is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and other fields where this compound is of interest. For exacting applications, it is recommended to verify these properties on the specific batch of material being used.

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